

Application Notes and Protocols: Preparation of Psora-4 Stock Solution in DMSO

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Abstract

Psora-4 is a potent and selective small-molecule inhibitor of the voltage-gated potassium channel Kv1.3, with an EC50 of 3 nM.[1][2][3] This channel is a key regulator of T-lymphocyte activation, making **Psora-4** a valuable tool for immunological research and a potential therapeutic agent for autoimmune diseases.[4] Proper preparation of **Psora-4** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Psora-4** stock solutions in dimethyl sulfoxide (DMSO), along with relevant physicochemical data and a summary of its mechanism of action.

Physicochemical Properties of Psora-4

A summary of the key quantitative data for **Psora-4** is presented in the table below for easy reference.

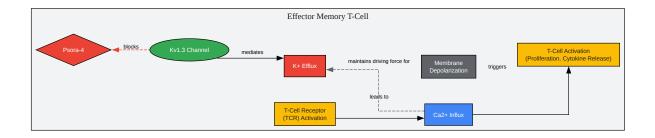


Property	Value	Source
Molecular Weight	334.37 g/mol	[2][5]
Molecular Formula	C21H18O4	[1][5]
CAS Number	724709-68-6	[1][5]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Solubility in DMSO	10 - 16.72 mg/mL (29.91 - 50 mM)	[1][2]
Storage Temperature (Solid)	-20°C	[1][5]
Storage of Stock Solution	-20°C or -80°C	[2][3]
Stability (Solid)	≥ 4 years at -20°C	[1]

Mechanism of Action: Kv1.3 Inhibition

Psora-4 exerts its immunomodulatory effects by selectively blocking the Kv1.3 potassium channel.[1][2] These channels play a crucial role in maintaining the membrane potential of T-lymphocytes. Upon T-cell activation, an influx of calcium (Ca2+) is required for downstream signaling events that lead to proliferation and cytokine production. The efflux of potassium (K+) through Kv1.3 channels is essential to counterbalance the Ca2+ influx and maintain the negative membrane potential required for sustained Ca2+ entry. By blocking Kv1.3, **Psora-4** inhibits K+ efflux, leading to membrane depolarization. This depolarization reduces the driving force for Ca2+ entry, thereby dampening T-cell activation, proliferation, and inflammatory responses.[5] **Psora-4** preferentially binds to the C-type inactivated state of the channel.[6]





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Caption: Signaling pathway of **Psora-4**-mediated inhibition of T-cell activation.

Experimental Protocol: Preparing a 10 mM Psora-4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Psora-4** in DMSO. Adjust the calculations accordingly for different desired concentrations.

Materials:

- Psora-4 (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- · Calibrated micropipettes and sterile tips
- Vortex mixer



- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Pre-weighing Preparations:
 - Before opening, allow the vial of Psora-4 to equilibrate to room temperature for at least
 15-20 minutes to prevent condensation of moisture.
 - Ensure all equipment is clean and properly calibrated.
 - Work in a chemical fume hood to minimize inhalation of the powder.
- Weighing Psora-4:
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh the desired amount of Psora-4 solid into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.34 mg of Psora-4.
 - Calculation: Mass (mg) = Desired Volume (L) x Desired Concentration (mol/L) x
 Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.001 L x 0.010 mol/L x 334.37 g/mol x 1000 mg/g = 3.34 mg
- Dissolving in DMSO:
 - Add the calculated volume of DMSO to the tube containing the Psora-4 solid. To continue the example, add 1 mL of DMSO.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.



- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If the compound does not readily dissolve, brief sonication in an ultrasonic water bath (5-10 minutes) or gentle warming of the tube to 37°C for 10 minutes can aid in dissolution.

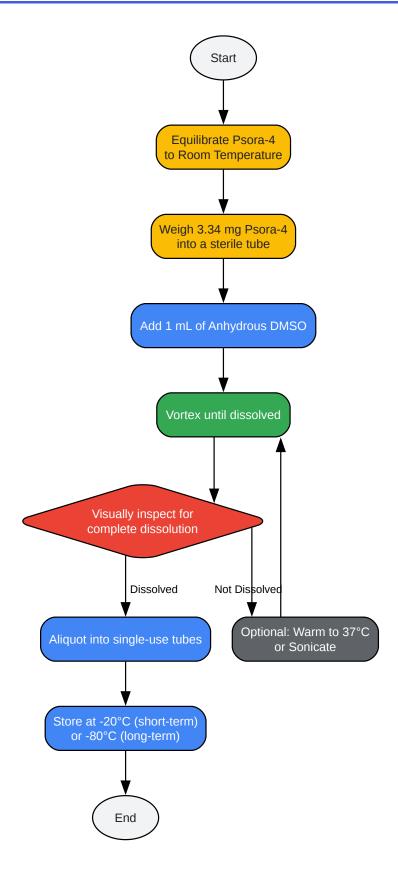
Storage:

- For short-term storage (up to 1 month), the stock solution can be stored at -20°C.[2][3]
- For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.[2][3]
- Protect the stock solution from light by using amber vials or by wrapping the tubes in aluminum foil.

Safety Precautions:

- Psora-4 is a bioactive small molecule. Standard laboratory PPE should be worn at all times.
- DMSO is a penetrant and can carry dissolved compounds through the skin. Avoid direct contact with the skin and eyes.
- Handle the solid powder in a well-ventilated area or a chemical fume hood.





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Caption: Workflow for preparing a 10 mM **Psora-4** stock solution in DMSO.



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